

# physical and chemical properties of 3,4-Epoxysulfolane

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## Compound of Interest

**Compound Name:** 3,4-Epoxytetrahydrothiophene-1,1-dioxide

**Cat. No.:** B1328781

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An In-depth Technical Guide to 3,4-Epoxysulfolane

For Researchers, Scientists, and Drug Development Professionals

## Abstract

3,4-Epoxysulfolane, also known as **3,4-epoxytetrahydrothiophene-1,1-dioxide**, is a versatile bifunctional compound featuring a strained epoxide ring fused to a sulfolane backbone. The presence of the electron-withdrawing sulfone group activates the epoxide ring, making it susceptible to nucleophilic attack. This reactivity profile allows for the stereospecific synthesis of a variety of 3,4-disubstituted sulfolane derivatives, which are of significant interest in medicinal chemistry and materials science. This document provides a comprehensive overview of the physical and chemical properties of 3,4-Epoxysulfolane, detailed experimental protocols for its synthesis and key reactions, and a discussion of its chemical behavior.

## Physical and Chemical Properties

3,4-Epoxysulfolane is a solid at room temperature. Its core structure consists of a five-membered sulfolane ring with an epoxide fused across the 3 and 4 positions. The strong dipole of the sulfonyl group significantly influences the molecule's properties.

Table 1: Physical and Chemical Properties of 3,4-Epoxysulfolane

Property	Value	Reference
Synonyms	3,4-Epoxytetrahydrothiophene-1,1-dioxide	
CAS Number	4509-11-9	
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub> S	
Molecular Weight	134.15 g/mol	
Appearance	Crystalline solid	<a href="#">[1]</a>
Melting Point	145-150 °C (lit.)	
SMILES String	O=S1(=O)CC2OC2C1	
InChI Key	SZAIAWVGWTXVMB-UHFFFAOYSA-N	

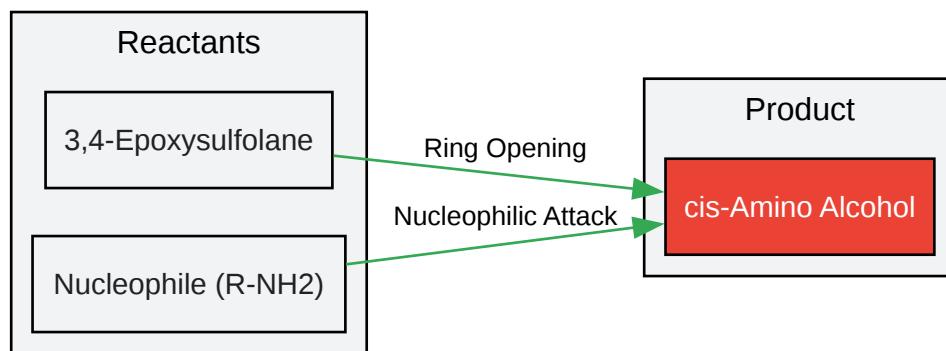
Note: Solubility and density data are not readily available for 3,4-Epoxy sulfolane itself. The parent compound, sulfolane, is miscible with water and polar organic solvents but immiscible with non-polar hydrocarbons.[\[2\]](#)[\[3\]](#)

## Reactivity and Chemical Behavior

The chemical reactivity of 3,4-Epoxy sulfolane is dominated by the epoxide ring, which is prone to ring-opening reactions with various nucleophiles.[\[4\]](#) The sulfone group enhances the electrophilicity of the epoxide carbons.

## Nucleophilic Ring-Opening: Aminolysis

The reaction of 3,4-Epoxy sulfolane with amines (aminolysis) is a key transformation for producing sulfolane-based amino alcohols.[\[5\]](#) This reaction is highly stereoselective, typically yielding cis-amino alcohols.[\[6\]](#)[\[7\]](#) The reaction proceeds via a nucleophilic attack of the amine on one of the epoxide carbons. The aminolysis of 3,4-epoxy sulfolane with aqueous ammonia can lead to a complex mixture of products.[\[5\]](#) However, under controlled conditions, it is a valuable method for synthesizing medically relevant compounds.[\[7\]](#)

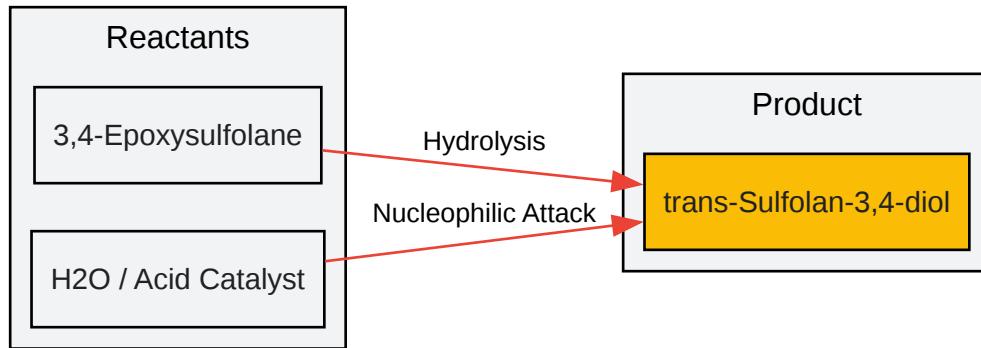


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**Figure 1:** General pathway for the aminolysis of 3,4-Epoxysulfolane.

## Hydrolysis

Under aqueous acidic conditions, 3,4-Epoxysulfolane undergoes hydrolysis to form the corresponding diol.<sup>[1]</sup> This reaction results in the formation of trans-Sulfolan-3,4-diol, confirming a stereospecific ring-opening mechanism.<sup>[1]</sup>



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**Figure 2:** Pathway for the acid-catalyzed hydrolysis of 3,4-Epoxysulfolane.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of 3,4-Epoxysulfolane and its subsequent reactions.

## Synthesis of 3,4-Epoxy sulfolane from 3-Sulfolene

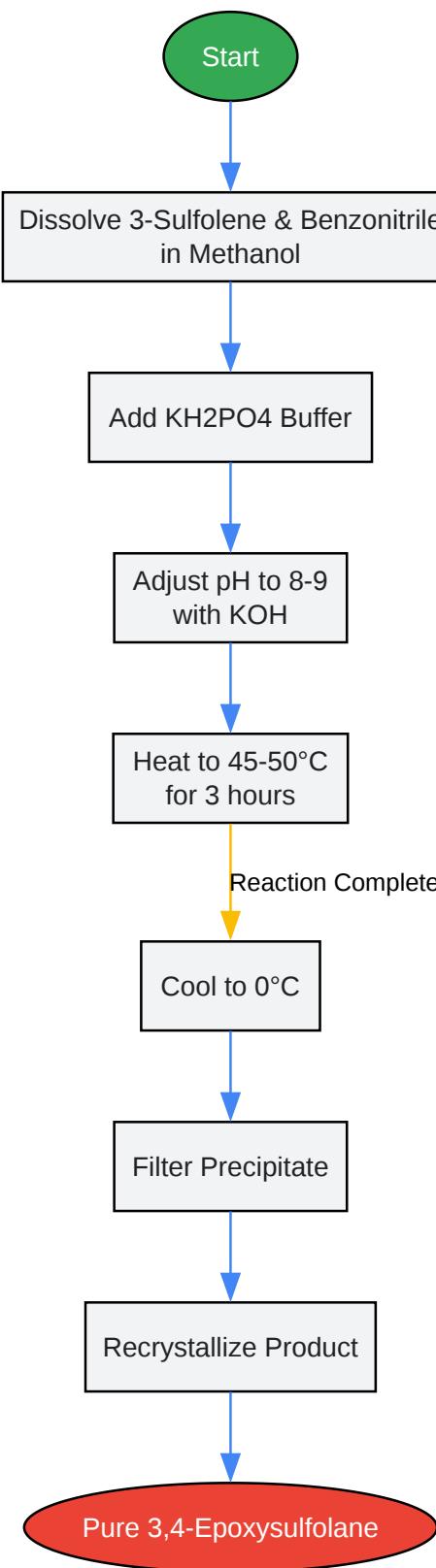
This protocol is adapted from a patented method for the epoxidation of 3-sulfolene.[\[1\]](#)

### Materials:

- 3-Sulfolene (1,1-dioxo-3-thiolene)
- 30-60% Hydrogen Peroxide ( $H_2O_2$ )
- Benzonitrile (or other acid nitrile)
- Methyl alcohol
- Potassium dihydrogen phosphate ( $KH_2PO_4$ ) solution (0.1 M)
- Potassium hydroxide (KOH) solution (0.5 N in alcohol)

### Procedure:

- In a reaction vessel, dissolve 3-sulfolene and benzonitrile in methyl alcohol.
- Add the 0.1 M  $KH_2PO_4$  solution to the mixture.
- Adjust the pH of the reaction mixture to 8.0-9.0 using the 0.5 N alcoholic KOH solution.
- While stirring, heat the mixture to 45-50°C.
- Maintain the temperature and pH, stirring for approximately 3 hours.
- During the reaction, the product, 3,4-Epoxy sulfolane, will precipitate. The product can be isolated periodically by cooling the reaction mass to 0°C and filtering the precipitate.
- After the reaction is complete, cool the mixture to 0°C to maximize precipitation.
- Collect the crystalline product by filtration.
- The crude product can be purified by recrystallization to yield 3,4-Epoxy sulfolane with a melting point of 159.5-160°C.[\[1\]](#)

[Click to download full resolution via product page](#)**Figure 3:** Experimental workflow for the synthesis of 3,4-Epoxy sulfolane.

## Aminolysis of 3,4-Epoxysulfolane with Aqueous Ammonia

This general procedure is based on the methodology described for synthesizing sulfolane-based amino alcohols.[\[5\]](#)

### Materials:

- 3,4-Epoxysulfolane
- Aqueous ammonia (e.g., 18% solution)
- 2-Propanol
- Ethyl acetate (for recrystallization, if needed)

### Procedure:

- Prepare a mixture of 3,4-Epoxysulfolane (1.0 eq) and an excess of aqueous ammonia solution.
- Add 2-propanol as a co-solvent.
- Reflux the reaction mixture for 24 hours.
- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The resulting crude product, a cis-amino alcohol, can be purified by multiple recrystallizations from 2-propanol or mixtures of 2-propanol and ethyl acetate.[\[5\]](#)

## Hydrolysis to trans-sulfolan-3,4-diol

This protocol provides a method for confirming the structure of 3,4-Epoxysulfolane via its hydrolysis product.[\[1\]](#)

### Materials:

- 3,4-Epoxysulfolane
- Hydrogen peroxide (e.g., 24% solution)
- Chloric acid (e.g., 30% solution)
- Methanol (for recrystallization)

**Procedure:**

- Combine 3,4-Epoxysulfolane (1.0 eq), hydrogen peroxide, and chloric acid in a reaction flask.
- Heat the mixture under reflux at 100°C for 6 hours.
- After the reaction period, cool the mixture.
- Distill off the water under reduced pressure.
- Recrystallize the residue from methanol to obtain pure trans-sulfolan-3,4-diol.[\[1\]](#)

## Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for 3,4-Epoxysulfolane is not widely available, data from related sulfone compounds and general epoxide chemistry suggest the following precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[\[8\]](#)[\[9\]](#)
- Handling: Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust. Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[11\]](#)
- Storage: Store in a tightly closed container in a cool, dry place.
- Reactivity Hazards: Epoxides are reactive compounds. Avoid contact with strong acids, bases, and oxidizing agents. Reactions can be exothermic.

The toxicological properties of 3,4-EpoxySulfolane have not been thoroughly investigated.<sup>[8]</sup> As with all laboratory chemicals, it should be handled with care, assuming it is potentially hazardous.

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